

Technical Safety & Handling Guide: 2-(Hexyloxy)benzotrile

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Compound of Interest

Compound Name: 2-(Hexyloxy)benzotrile

CAS No.: 121554-15-2

Cat. No.: B048131

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CAS Registry Number: 121554-15-2 Formula: C₁₃H₁₇NO Molecular Weight: 203.28 g/mol

Part 1: Chemical Identity & Strategic Significance[1] Structural Analysis & Reactivity Profile

2-(Hexyloxy)benzotrile is an ortho-substituted aromatic nitrile featuring a lipophilic hexyl ether chain. This structural duality defines its behavior:

- The Nitrile Group (-CN): Provides a dipole moment and serves as a precursor for amidines, tetrazoles, or carboxylic acids.[1] While less acutely toxic than aliphatic nitriles, it poses a metabolic risk of cyanide release under extreme conditions.[1]
- The Hexyloxy Chain (-OC₆H₁₃): Increases lipophilicity (LogP > 4), facilitating cell membrane penetration and increasing the potential for skin sensitization compared to the parent benzotrile.

Core Applications

- Liquid Crystal Mesogens: The ortho substitution disrupts planarity compared to para-isomers, often used to lower melting points in eutectic mixtures.[1]
- Medicinal Chemistry: A building block for benzofuran derivatives via intramolecular cyclization.[2]

Part 2: Hazard Identification & Mechanism (GHS/CLP)

Note: As a specialized research chemical, specific toxicological data may be limited.[1] The following classifications are derived from Structure-Activity Relationship (SAR) analysis of close analogues (e.g., 2-ethoxybenzotrile, benzonitrile).

Primary Hazards

Hazard Class	Category	Hazard Statement	Mechanism of Action
Acute Toxicity (Oral)	Cat. 4	H302: Harmful if swallowed.[3][4]	Metabolic activation of the nitrile moiety; potential CNS depression.
Skin Corrosion/Irritation	Cat.[4] 2	H315: Causes skin irritation.[4]	Lipophilic chain facilitates dermal absorption; solvent-like defatting action.
Serious Eye Damage	Cat. 2A	H319: Causes serious eye irritation.[4]	Direct contact irritant; high dipole moment increases interaction with mucous membranes.
Sensitization (Skin)	Cat. 1B	H317: May cause allergic skin reaction.	Ortho-substituted ethers can act as haptens after metabolic oxidation.

The "Cyanide Potential" Reality

While aromatic nitriles are stable, in vivo metabolism (via cytochrome P450) can slowly release cyanide ions.

- Risk Level: Moderate.

- Symptoms: Headache, dizziness, weakness, and rapid breathing (histotoxic hypoxia).[1]
- Differentiation: Unlike inorganic cyanides (e.g., NaCN), effects are delayed.[1]

Part 3: Physical Properties & Experimental Validation[1]

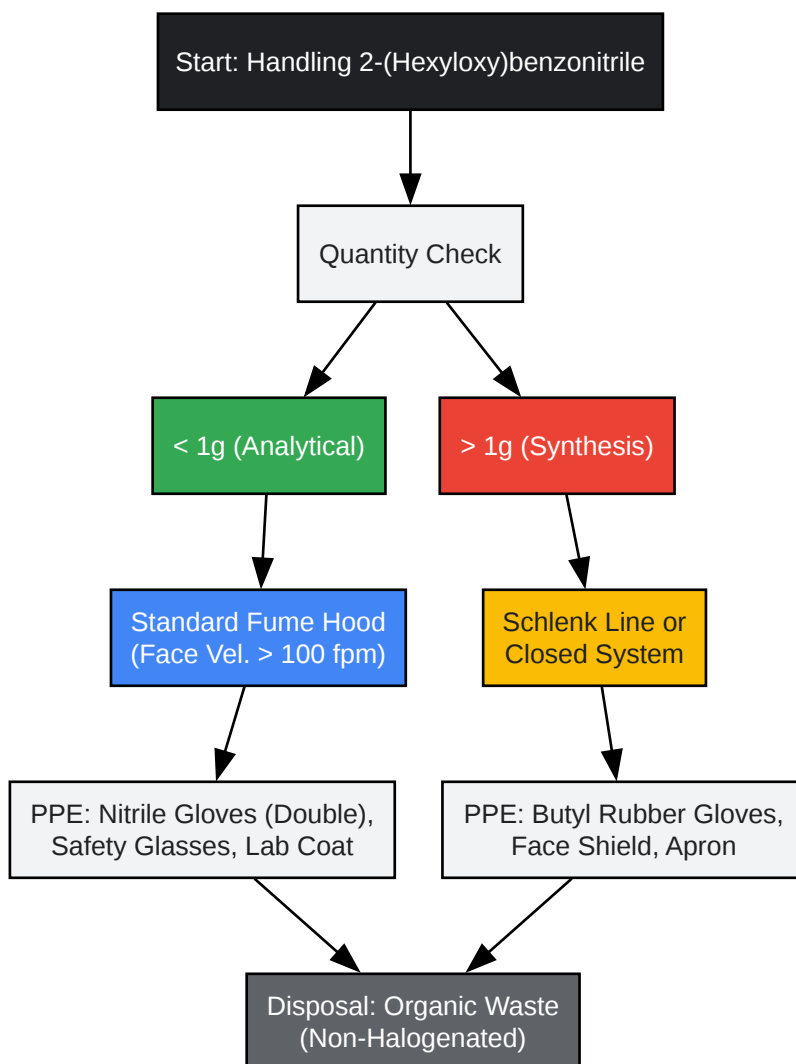
Data Gap Alert: Experimental melting/boiling points for the specific 2-isomer are often conflated with the 4-isomer. Use the following predicted ranges as a baseline for characterization.

Physicochemical Profile

Property	Value (Predicted/Analogue)	Experimental Validation Protocol
Physical State	Viscous Liquid or Low-Melting Solid	Visual inspection at 25°C.
Melting Point	< 40°C (Likely lower than p-isomer)	DSC: 5°C/min ramp. Look for endothermic peak.
Boiling Point	~310–320°C (at 760 mmHg)	TGA: Do not distill at atmospheric pressure to avoid decomposition.
Density	~0.98 – 1.02 g/cm ³	Gravimetric determination using a 1 mL syringe.
Solubility	Insol. Water; Sol.[3][5][6][7][8] DCM, EtOAc, Toluene	dissolve 10mg in 1mL solvent; sonicate.[1]

Part 4: Risk Mitigation & Handling Strategy Hierarchy of Controls Workflow

The following diagram outlines the decision-making process for handling 2-(Hexyloxy)benzotrile in a research setting.



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Figure 1: Risk Assessment & Control Flow for varying scales of operation.

Synthesis-Specific Precautions (Williamson Ether Synthesis)

When synthesizing this compound from 2-hydroxybenzotrile and hexyl bromide:

- Reagent Hazard: Hexyl bromide is an alkylating agent (potential carcinogen). 2-Hydroxybenzotrile is a phenol derivative (corrosive).
- Exotherm Control: The deprotonation step (using K_2CO_3 or NaH) generates heat and hydrogen gas (if NaH is used).

- Protocol: Add base at 0°C. Vent reaction vessel through an oil bubbler.
- Work-up Hazard: The organic layer will contain the product. Do not acidify strongly if cyanide hydrolysis is a concern (though unlikely under mild workup).

Part 5: Emergency Response Protocols

Exposure Response Matrix

Route	Immediate Action	Medical Context
Skin Contact	Wash: Soap & water for 15 min. Do NOT use alcohol (increases absorption).	Monitor for delayed erythema or systemic nitrile effects.
Eye Contact	Rinse: Tepid water for 15 min, lifting lids.[1]	Consult ophthalmologist. Lipophilic nature makes removal difficult.
Inhalation	Evacuate: Fresh air immediately.	Administer oxygen if breathing is labored.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth.	Alert ER: Mention "Nitrile ingestion - potential cyanide donor."

Spill Management (Self-Validating)

- Isolate: Evacuate 10m radius.
- Neutralize: Absorb with vermiculite or sand.
- Verify: Use a VOC detector to ensure ppm levels are below 5 ppm before re-entry.
- Decontaminate: Wash surface with 10% bleach solution (oxidizes traces) followed by soap water.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 576922, 2-Ethoxybenzotrile (Analogue Reference). Retrieved from [\[Link\]](#)

- European Chemicals Agency (ECHA).Registration Dossier: Benzonitrile (General Nitrile Hazards). Retrieved from [\[Link\]](#)

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